

R82913 Solution Preparation for Cell Culture: Application Notes and Protocols

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Compound of Interest

Compound Name: R82913

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Abstract

This document provides detailed application notes and protocols for the preparation and use of **R82913**, a potent and highly selective non-nucleoside inhibitor of HIV-1 reverse transcriptase (RT), for in vitro cell culture experiments. **R82913**, a TIBO (Tetrahydroimidazo[4,5,1-jk][1][2]-benzodiazepin-2(1H)-thione) derivative, has demonstrated significant antiviral activity against various strains of HIV-1.[1][3] Proper preparation of **R82913** solutions is critical for obtaining accurate and reproducible experimental results. This guide outlines the recommended procedures for solubilization, storage, and application of **R82913** in cell-based assays, along with relevant quantitative data and safety considerations.

Introduction to R82913

R82913 is a non-nucleoside reverse transcriptase inhibitor (NNRTI) that specifically targets the HIV-1 reverse transcriptase enzyme, a critical component for the replication of the virus.[1][4] Its mechanism of action involves binding to a hydrophobic pocket in the p66 subunit of the reverse transcriptase, leading to a conformational change that inhibits the enzyme's polymerase activity. This allosteric inhibition is highly specific to HIV-1 RT and does not affect the reverse transcriptase of HIV-2 or host cellular DNA polymerases, contributing to its high selectivity index.[3]

Quantitative Data Summary

The following table summarizes the key quantitative data for **R82913** based on published literature.

Parameter	Value	Cell Line	Reference
Median Inhibitory Concentration (IC50)	0.15 μ M	CEM cells	[1][3]
50% Cytotoxic Concentration (CC50)	46 μ M	CEM cells	[3]
Selectivity Index (CC50/IC50)	~307	CEM cells	[3]
Inhibition of HIV-1 RT (ID50)	0.01 μ M	Cell-free assay	[3]

Solution Preparation Protocol

A critical step in utilizing **R82913** for cell culture experiments is the proper preparation of stock and working solutions. Due to its hydrophobic nature, **R82913** is poorly soluble in aqueous solutions and requires an organic solvent for initial solubilization.

3.1. Materials

- **R82913** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, nuclease-free microcentrifuge tubes
- Sterile, filtered pipette tips
- Vortex mixer
- Calibrated pipettes

3.2. Preparation of **R82913** Stock Solution (10 mM)

- **Aseptic Technique:** Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- **Weighing:** Accurately weigh the desired amount of **R82913** powder. For example, to prepare 1 ml of a 10 mM stock solution (Molecular Weight of **R82913**: ~388.9 g/mol), weigh out 3.889 mg of the compound.
- **Solubilization:** Add the appropriate volume of DMSO to the weighed **R82913** powder in a sterile microcentrifuge tube. For the example above, add 1 ml of DMSO.
- **Dissolution:** Vortex the solution thoroughly until the **R82913** powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid in dissolution, but avoid excessive heat.
- **Storage:** Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

3.3. Preparation of Working Solutions

- **Thawing:** Thaw a single aliquot of the 10 mM **R82913** stock solution at room temperature.
- **Dilution:** Prepare serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations for your experiment.
 - **Important:** To avoid precipitation and ensure proper mixing, add the **R82913** stock solution to the pre-warmed cell culture medium and vortex or mix immediately.
 - The final concentration of DMSO in the cell culture medium should be kept to a minimum, typically below 0.5% (v/v), as higher concentrations can be toxic to cells.

Experimental Protocol: HIV-1 Inhibition Assay

This protocol provides a general workflow for assessing the anti-HIV-1 activity of **R82913** in a susceptible T-lymphocyte cell line (e.g., CEM cells).

4.1. Materials

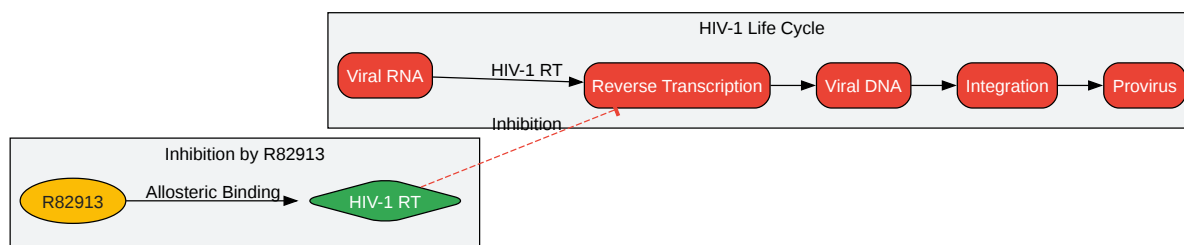
- CEM cells (or other suitable HIV-1 susceptible cell line)
- Complete cell culture medium (e.g., RPMI-1640 with 10% fetal bovine serum, penicillin, and streptomycin)
- HIV-1 viral stock (e.g., HIV-1 IIIB)
- **R82913** working solutions
- 96-well cell culture plates
- CO2 incubator (37°C, 5% CO2)
- Reagents for quantifying viral replication (e.g., p24 ELISA kit)
- Reagents for assessing cell viability (e.g., MTT or CellTiter-Glo® assay)

4.2. Procedure

- Cell Seeding: Seed CEM cells into a 96-well plate at a density of 5×10^4 cells per well in 100 µl of complete culture medium.
- Compound Addition: Add 50 µl of the prepared **R82913** working solutions (at 3x the final desired concentration) to the appropriate wells. Include a vehicle control (medium with the same concentration of DMSO as the highest **R82913** concentration) and a no-drug control.
- Viral Infection: Add 50 µl of HIV-1 viral stock (at a pre-determined multiplicity of infection, MOI) to each well, except for the uninfected control wells. The final volume in each well should be 200 µl.
- Incubation: Incubate the plate in a CO2 incubator at 37°C for 4-7 days.
- Assessment of Viral Replication: After the incubation period, collect the cell culture supernatant and quantify the level of HIV-1 p24 antigen using an ELISA kit according to the manufacturer's instructions.
- Assessment of Cell Viability: To determine the cytotoxicity of **R82913**, perform a cell viability assay on a parallel plate prepared under the same conditions but without viral infection.

Visualizations

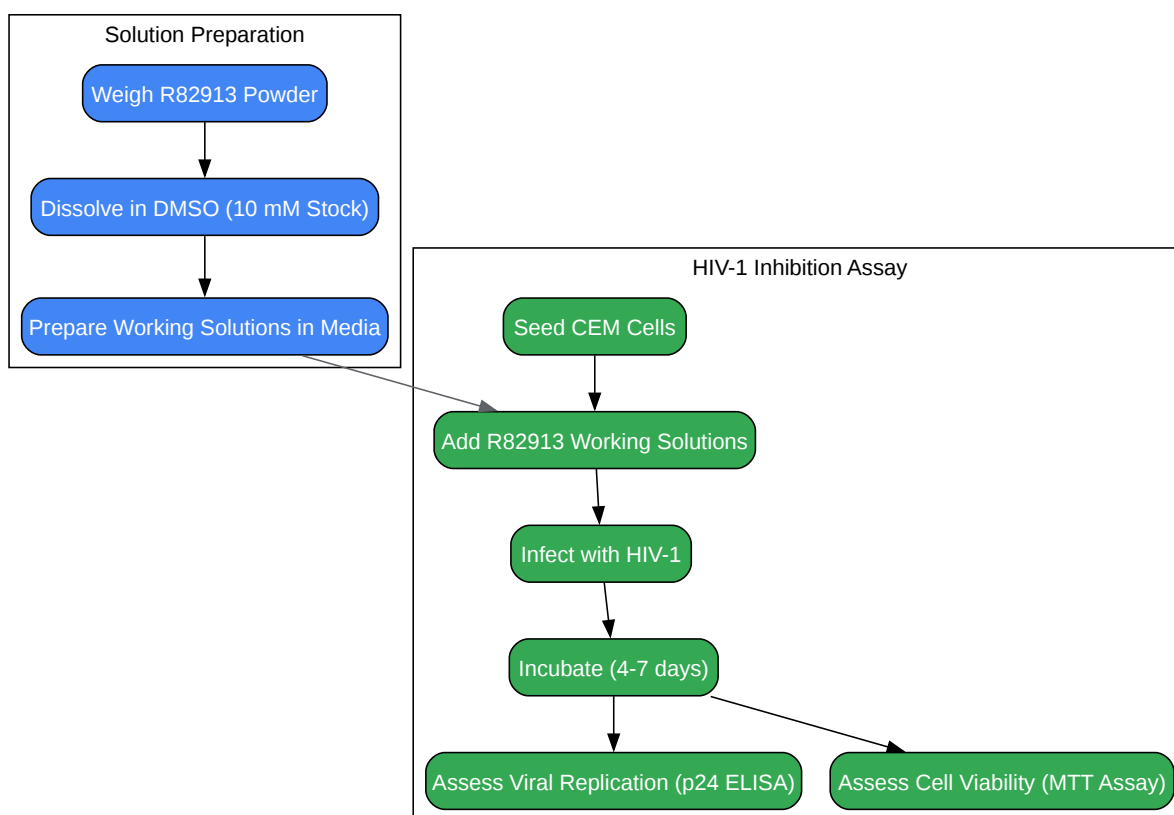
5.1. Signaling Pathway



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Caption: Mechanism of action of **R82913** in inhibiting HIV-1 replication.

5.2. Experimental Workflow



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Caption: Experimental workflow for **R82913** solution preparation and HIV-1 inhibition assay.

Safety and Handling

As a specific Safety Data Sheet (SDS) for **R82913** is not readily available in the public domain, it is imperative to handle this compound with caution, following standard laboratory safety procedures for handling potentially hazardous chemicals.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including a lab coat, safety glasses, and gloves, when handling **R82913** powder and solutions.
- **Handling:** Avoid inhalation of the powder and contact with skin and eyes. Handle the compound in a well-ventilated area, preferably in a chemical fume hood.
- **Disposal:** Dispose of **R82913** waste according to your institution's chemical waste disposal guidelines.
- **Solvent Safety:** DMSO is readily absorbed through the skin and can carry other dissolved compounds with it. Exercise caution when handling DMSO solutions.

Troubleshooting

- **Precipitation in Media:** If precipitation occurs upon dilution of the DMSO stock in cell culture media, try pre-warming the media and adding the stock solution dropwise while gently vortexing. A lower final concentration of the compound or a slightly higher percentage of DMSO (while remaining non-toxic to cells) may be necessary.
- **Inconsistent Results:** Ensure thorough mixing of all solutions. Use freshly prepared working solutions for each experiment to avoid degradation of the compound. Verify cell health and viability throughout the experiment.

Conclusion

R82913 is a valuable tool for studying HIV-1 replication and for the development of new antiretroviral therapies. The protocols and data presented in this document provide a comprehensive guide for the preparation and application of **R82913** in cell culture-based research. Adherence to these guidelines will help ensure the generation of reliable and reproducible results. For further information, it is always recommended to consult the product information sheet from the specific supplier of **R82913**.

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